"spectroscopic data of 3-methylphenylacetaldehyde"

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Compound of Interest

Compound Name:	*Benzeneacetaldehyde, 3-methyl-*
CAS No.:	*72927-80-1*
Cat. No.:	*B1295784*

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Comprehensive Spectroscopic Profiling of 3-Methylphenylacetaldehyde: A Technical Guide

Executive Summary

3-Methylphenylacetaldehyde (CAS: 58547-69-4), also known as m-tolylacetaldehyde, is a critical C9 aromatic intermediate used in the synthesis of heterocyclic pharmaceuticals and fine fragrances. Its structural duality—possessing both a reactive aldehyde functionality and a meta-substituted aromatic ring—makes it a versatile but labile building block.

This guide provides a definitive spectroscopic reference for researchers. It moves beyond simple data listing to explain the structural causality of the signals, ensuring that analytical chemists and synthetic biologists can confidently validate the identity and purity of this compound in complex matrices.

Molecular Profile & Properties

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Property	Data
IUPAC Name	2-(3-Methylphenyl)acetaldehyde
Molecular Formula	C H O
Molecular Weight	134.18 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~220°C (Predicted) / 98-100°C @ 10 mmHg
Solubility	Soluble in CHCl , DMSO, MeOH; sparingly soluble in water
Stability	Prone to oxidation (forming m-tolylacetic acid) and polymerization

Experimental Protocol: Synthesis & Sample Preparation

Context: Reliable spectroscopic data depends on sample purity. Aldehydes are prone to oxidation; therefore, fresh preparation or repurification is required before analysis.

Methodology: Parikh-Doering Oxidation of 3-Methylphenethyl Alcohol

This method is chosen for its mild conditions, preventing the over-oxidation to carboxylic acid common with Jones reagent.

Reagents:

- 3-Methylphenethyl alcohol (1.0 eq)
- Dimethyl sulfoxide (DMSO) (3.0 eq)

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- Triethylamine (TEA) (3.0 eq)
- Sulfur trioxide pyridine complex (SO

  Py) (2.0 eq)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask under N

  atmosphere.
- Dissolution: Dissolve 3-methylphenethyl alcohol (10 mmol) in dry DCM (50 mL) and DMSO (30 mmol). Cool to 0°C.
- Activation: Add TEA (30 mmol) followed by portion-wise addition of SO

  Py (20 mmol).
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours. Monitor by TLC (Hexane/EtOAc 8:2).
- Quench: Quench with saturated NH

  Cl solution (30 mL).
- Extraction: Extract the aqueous layer with DCM (3 x 30 mL).
- Purification: Wash combined organics with brine, dry over Na

  SO

  , and concentrate. Purify via flash column chromatography (Silica, 5% EtOAc in Hexane) to isolate the pure aldehyde.

Spectroscopic Analysis

A. Infrared Spectroscopy (FT-IR)

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Rationale: IR provides the quickest confirmation of the aldehyde functional group and the substitution pattern of the benzene ring.

Frequency (cm)	Assignment	Structural Insight
2820 & 2720	C-H Stretch (Aldehyde)	Fermi Doublet: Characteristic "W" shape distinguishing aldehydes from ketones.
1725	C=O Stretch	Sharp, strong carbonyl peak. Higher frequency than conjugated aldehydes due to the insulating -CH - group.
1605, 1590	C=C Stretch (Aromatic)	Ring breathing modes.
780, 690	C-H Bend (OOP)	Meta-substitution: The pattern in the fingerprint region confirms the 1,3-substitution.

B. Mass Spectrometry (EI-MS, 70 eV)

Rationale: MS confirms the molecular weight and reveals the stability of the benzyl/tropylium cation.

- Molecular Ion ( ): m/z 134 (Moderate intensity).
- Base Peak ( ): m/z 105.
  - Mechanism: Alpha-cleavage loss of the formyl radical (CHO). The resulting ion is the 3-methylbenzyl cation, which rearranges to the stable methyltropylium ion.

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- Tropylium Ion: m/z 91.
  - Mechanism: Loss of a methyl group (radical) from the m/z 105 ion or direct rearrangement.
- Phenyl Cation: m/z 77 (Weak).

C. Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

. Reference: TMS (0.00 ppm). H NMR Data (400 MHz)

Shift (ppm)	Multiplicity	Integration	Assignment	Interpretation
9.74	Triplet (Hz)	1H	-CHO	Diagnostic aldehyde proton. Coupling to -CH verifies the chain.
7.25 - 7.00	Multiplet	4H	Ar-H	Complex meta-pattern. H2 (between substituents) often appears as a broad singlet or doublet.
3.65	Doublet (Hz)	2H	Ar-CH -CHO	Benzylic protons. Deshielded by the ring and carbonyl.
2.36	Singlet	3H	Ar-CH	Methyl group attached to the aromatic ring.

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C NMR Data (100 MHz)

Shift (ppm)	Assignment	Interpretation
199.6	C=O	Carbonyl carbon.
138.6	Ar-C-CH	Quaternary aromatic carbon (ipso to methyl).
132.5	Ar-C-CH	Quaternary aromatic carbon (ipso to acetyl chain).
130.1	Ar-C (C2)	Carbon between substituents.
128.8	Ar-C (C5)	Meta to both substituents.
127.9	Ar-C (C4)	Para to acetyl chain.
126.5	Ar-C (C6)	Ortho to acetyl chain.
50.8	-CH -	Methylene carbon (alpha to carbonyl).
21.4	Ar-CH	Methyl carbon.

Visualizations

Figure 1: Mass Spectrometry Fragmentation Pathway

A logical flow of the electron impact ionization and subsequent rearrangement to the stable methyltropylium ion.

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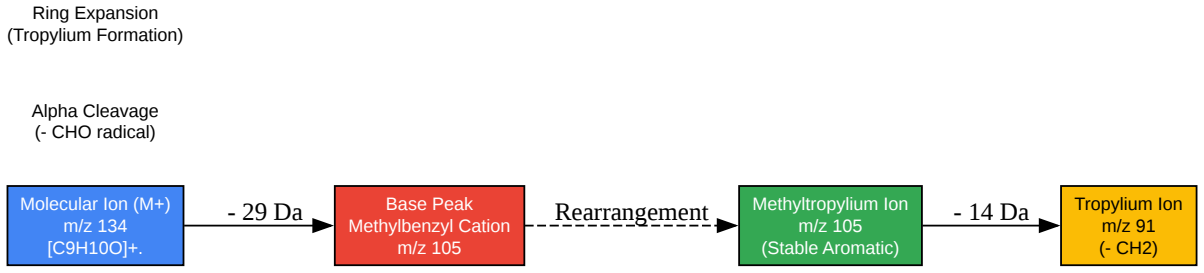

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Caption: Fragmentation pathway of 3-methylphenylacetaldehyde showing the dominant formation of the m/z 105 methyltropylium cation.

Figure 2: Analytical Workflow for Isomer Discrimination

Distinguishing the 3-methyl (meta) isomer from the 2-methyl (ortho) and 4-methyl (para) isomers.

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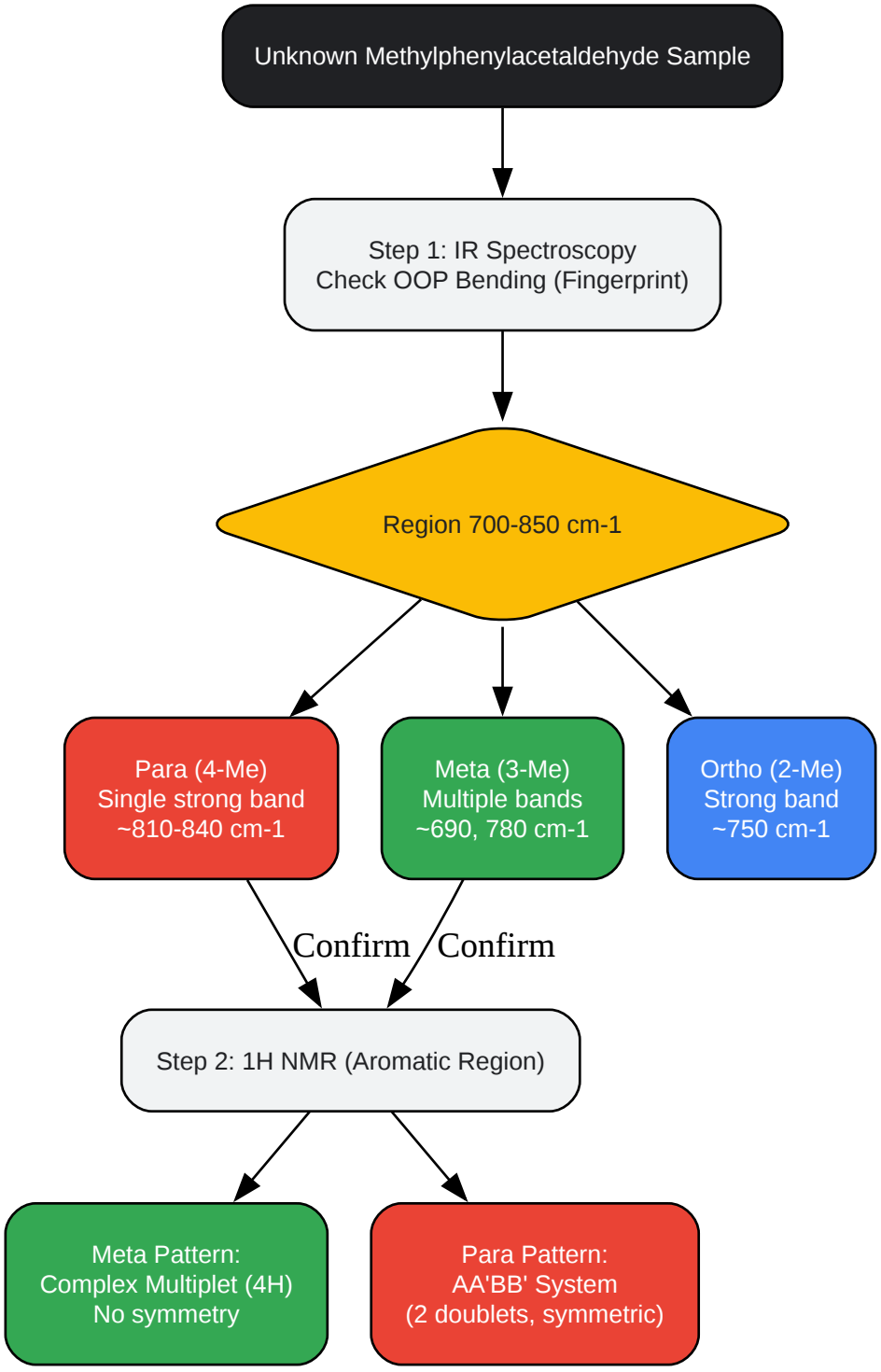

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Caption: Decision tree for distinguishing 3-methylphenylacetaldehyde from its ortho and para isomers using IR and NMR signatures.

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